

# Application Notes and Protocols: Cyclopropyl(phenyl)methanethiol in Organic Synthesis

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## Compound of Interest

Compound Name: *Cyclopropyl(phenyl)methanethiol*

Cat. No.: *B2507607*

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These application notes provide a comprehensive overview of the synthesis and potential applications of **cyclopropyl(phenyl)methanethiol**, a versatile building block in organic synthesis. The unique combination of a strained cyclopropyl ring and a nucleophilic thiol functional group makes this compound an attractive scaffold for the development of novel chemical entities, particularly in the field of medicinal chemistry.

## Introduction

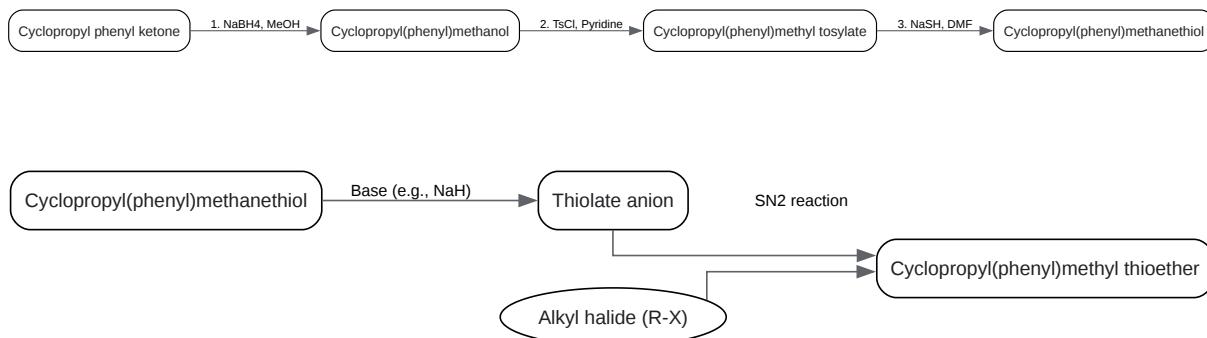
**Cyclopropyl(phenyl)methanethiol** (CAS No. 151153-46-7, Molecular Formula:  $C_{10}H_{12}S$ , Molecular Weight: 164.27 g/mol) is a valuable synthetic intermediate. The cyclopropyl moiety is a well-established bioisostere for phenyl rings and other functional groups, often leading to improved metabolic stability, enhanced potency, and desirable conformational rigidity in drug candidates. The thiol group provides a handle for a wide range of chemical transformations, including nucleophilic substitutions, additions, and oxidations.

## Synthesis of Cyclopropyl(phenyl)methanethiol

A robust and high-yielding synthesis of **cyclopropyl(phenyl)methanethiol** can be achieved via a three-step sequence starting from the commercially available cyclopropyl phenyl ketone. This proposed pathway involves the reduction of the ketone to the corresponding alcohol,

conversion of the alcohol to a tosylate to create a good leaving group, and subsequent nucleophilic substitution with a sulfur source.

## Diagram of the Synthetic Pathway



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